

Spectroscopic Analysis of AP-238 and its Analogues: An In-depth Technical Guide

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Compound of Interest

Compound Name: AP-238
CAS No.: 140924-11-4
Cat. No.: B15617077

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Introduction

AP-238, a potent synthetic opioid of the cinnamylpiperazine class, and its analogues have emerged as significant compounds of interest in forensic science, toxicology, and pharmacology.[1] Structurally distinct from fentanyl and its derivatives, these novel psychoactive substances (NPS) necessitate robust analytical methodologies for their accurate identification and quantification. This technical guide provides a comprehensive overview of the spectroscopic techniques utilized for the analysis of **AP-238** and its structural analogues, such as AP-237 (bucinnazine) and 2-methyl-AP-237.[1] The document details experimental protocols, presents quantitative data in a comparative format, and visualizes key pathways and workflows to support researchers in this field.

Spectroscopic Methodologies and Protocols

The structural elucidation and quantification of **AP-238** and its analogues are primarily achieved through a combination of mass spectrometry, nuclear magnetic resonance spectroscopy, and infrared spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a cornerstone technique for the identification of **AP-238** and its analogues in seized materials and biological samples.^{[2][3]}

Experimental Protocol:

- **Sample Preparation:** A standard dilution of the sample in a suitable solvent such as methanol is typically employed for the analysis of reference materials.^[1] For biological matrices, an acid/base extraction is a common preliminary step to isolate the analytes of interest.
- **Instrumentation:** An Agilent 5975 Series GC/MSD System or a similar apparatus is commonly used.^[1]
- **Chromatographic Separation:**
 - **Column:** A Zebron™ Inferno™ ZB-35HT column (15 m x 250 µm x 0.25 µm) or an equivalent is suitable.
 - **Carrier Gas:** Helium is used as the carrier gas with a constant flow rate, for example, 1 mL/min.
 - **Oven Program:** A typical temperature program starts at 60°C, holding for 0.5 minutes, then ramping at 35°C/min to 340°C and holding for 6.5 minutes.
- **Mass Spectrometry:**
 - **Ionization:** Electron Ionization (EI) at 70 eV is standard.^[1]
 - **Mass Scan Range:** A scan range of 40-550 m/z is generally used to capture the characteristic fragments of **AP-238** and its analogues.

Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

LC-QTOF-MS offers high resolution and mass accuracy, making it invaluable for the identification of metabolites and for the analysis of complex matrices.

Experimental Protocol:

- **Sample Preparation:** For direct analysis of an extract, no additional preparation may be needed.^[1] Biological samples often require protein precipitation followed by solid-phase extraction (SPE) or liquid-liquid extraction (LLE).
- **Instrumentation:** A Sciex TripleTOF® 5600+ system coupled with a Shimadzu Nexera XR UHPLC or a similar high-resolution mass spectrometer is appropriate.^[1]
- **Chromatographic Separation:**
 - **Column:** A Phenomenex® Kinetex C18 column (50 mm x 3.0 mm, 2.6 µm) is a common choice.^[1]
 - **Mobile Phase:** A gradient elution is typically used, for instance with Mobile Phase A consisting of 10 mM ammonium formate (pH 3.0) and Mobile Phase B being a mixture of methanol and acetonitrile (50:50).^[1]
 - **Gradient:** An example gradient starts at 95% A, decreases to 5% A over 13 minutes, and then returns to initial conditions.^[1]
- **Mass Spectrometry:**
 - **TOF MS Scan Range:** A scan range of 100-510 Da is typical for precursor ion detection.^[1]
 - **MS/MS Scan Range:** A range of 50-510 Da is used for product ion scanning.^[1]
 - **Fragmentation:** Collision-induced dissociation (CID) with a collision energy spread (e.g., 35 ± 15 eV) is used to generate fragment ions.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the definitive structural elucidation of novel synthetic compounds like **AP-238** and its analogues.

Experimental Protocol:

- **Sample Preparation:**

- A few milligrams of the purified solid sample are dissolved in a deuterated solvent (e.g., CDCl_3 , MeOD, or DMSO-d_6).
- The solution is then transferred to a 5 mm NMR tube.
- It is crucial to ensure the sample is free of particulate matter to obtain high-resolution spectra.^[4]
- Data Acquisition:
 - ^1H and ^{13}C NMR spectra are acquired on a spectrometer operating at a field strength of 400 MHz or higher to ensure adequate signal dispersion.
 - Standard pulse programs are used to obtain one-dimensional spectra.
 - Two-dimensional NMR experiments, such as COSY, HSQC, and HMBC, can be performed to aid in the complete assignment of proton and carbon signals.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy, particularly with an Attenuated Total Reflectance (ATR) accessory, provides rapid identification of functional groups present in a molecule, serving as a valuable screening technique.

Experimental Protocol:

- Sample Preparation:
 - For ATR-FTIR, a small amount of the solid or liquid sample is placed directly onto the ATR crystal (e.g., diamond or germanium).^{[5][6]}
 - Sufficient pressure is applied to ensure good contact between the sample and the crystal.^[5]
- Data Acquisition:
 - Spectra are typically collected in the mid-infrared range ($4000\text{--}400\text{ cm}^{-1}$).^[6]

- A background spectrum of the clean ATR crystal is recorded prior to sample analysis.
- Multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio.

Quantitative Data Summary

The following tables summarize key quantitative data for **AP-238** and its analogues based on published literature.

Table 1: Concentrations of **AP-238** and Analogues in Postmortem Samples

Compound	Matrix	Concentration Range	Reference
AP-238	Blood	87 - 120 ng/mL	[7][8]
2-methyl AP-237	Blood	820 - 5800 ng/mL	[8]

Table 2: In Vitro Pharmacological Data at the μ -Opioid Receptor

Compound	Assay	EC ₅₀ (nM)	E _{max} (% relative to Hydromorphone)	Reference
AP-238	β -arrestin 2 Recruitment	248	Not specified	[7][8]
2-methyl AP-237	β -arrestin 2 Recruitment	Not specified	125%	[8]
AP-237	β -arrestin 2 Recruitment	Not specified	Not specified	[7]
para-methyl AP-237	β -arrestin 2 Recruitment	Not specified	Not specified	[7]

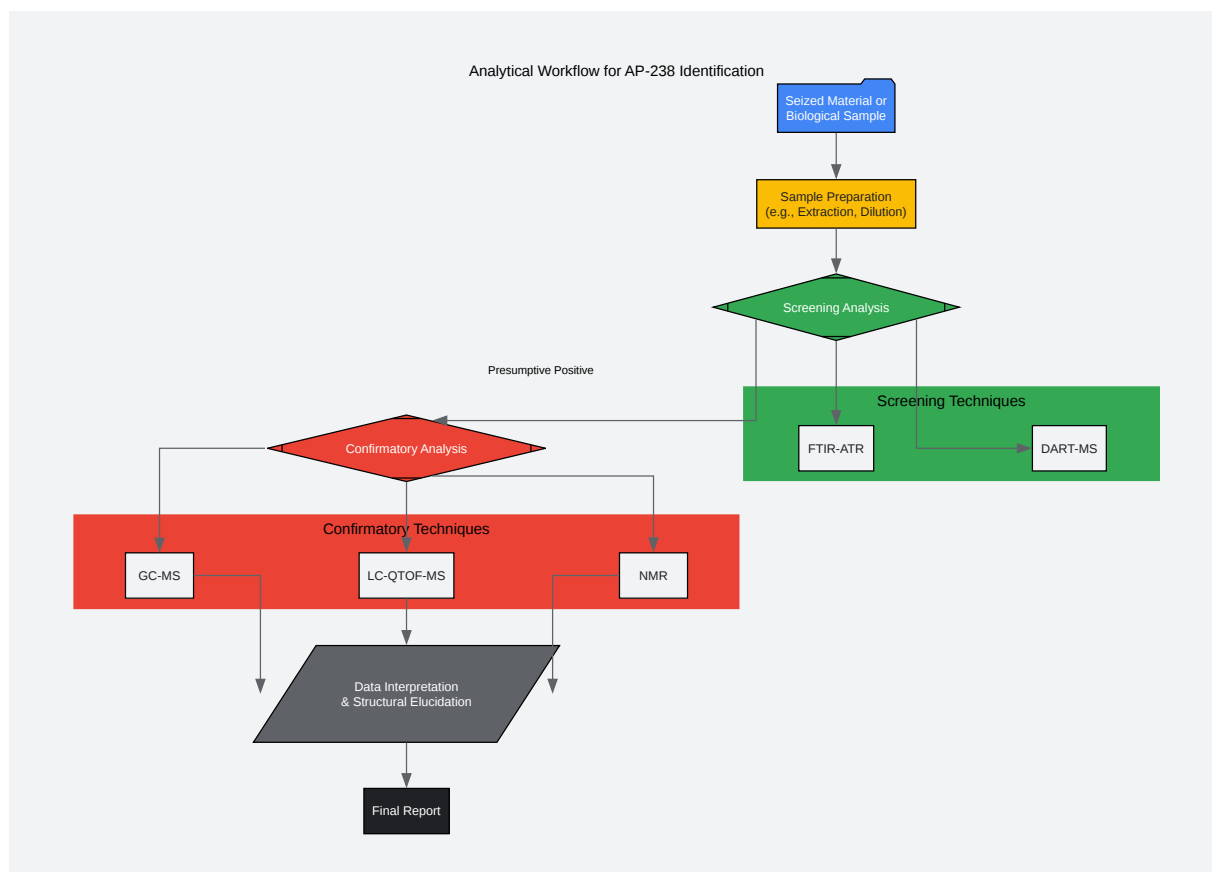
Signaling Pathway and Experimental Workflow Visualization

The following diagrams, generated using the DOT language, illustrate the μ -opioid receptor signaling pathway and a typical analytical workflow for the identification of **AP-238**.



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Caption: μ -Opioid Receptor Signaling Cascade.



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Caption: **AP-238** Analytical Workflow.

Conclusion

The spectroscopic analysis of **AP-238** and its analogues is critical for understanding their pharmacology, toxicology, and prevalence. This guide provides a foundational understanding of the key analytical techniques employed, including detailed protocols and comparative data. The provided visualizations of the μ -opioid receptor signaling pathway and a typical analytical workflow offer a clear framework for researchers. As new analogues continue to emerge, the adaptation and validation of these spectroscopic methods will remain essential for the scientific and forensic communities.

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References

- [1. cfsre.org \[cfsre.org\]](https://cfsre.org)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Case report: Identification of AP-238 and 2-fluorodeschloroketamine in internet available powder samples sold as bucinnazine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. NMR Sample Preparation | College of Science and Engineering \[cse.umn.edu\]](#)
- [5. americanlaboratory.com \[americanlaboratory.com\]](https://americanlaboratory.com)
- [6. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [7. Toxicological and pharmacological characterization of novel cinnamylpiperazine synthetic opioids in humans and in vitro including 2-methyl AP-237 and AP-238 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
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